

Spectroscopic Characterization of 5-Fluoro-2-(methylthio)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 5-Fluoro-2-(methylthio)pyrimidine

CAS No.: 6090-37-5

Cat. No.: B1439256

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Introduction

5-Fluoro-2-(methylthio)pyrimidine is a heterocyclic compound of significant interest to researchers in medicinal chemistry and drug development. As a substituted pyrimidine, it serves as a crucial building block in the synthesis of more complex molecules with potential therapeutic applications. The presence of a fluorine atom and a methylthio group on the pyrimidine ring imparts unique physicochemical properties that can influence biological activity, metabolic stability, and binding interactions with target proteins.

Accurate structural elucidation and purity assessment are paramount in the development of any new chemical entity. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose. This technical guide provides a comprehensive overview of the expected spectroscopic data for **5-Fluoro-2-(methylthio)pyrimidine**, detailed experimental protocols for data acquisition, and an in-depth interpretation of the anticipated spectral features. While experimental spectra for this specific compound are not readily available in public databases, this guide offers a robust framework for its characterization based on established principles and data from structurally related compounds.

Molecular Structure and Properties

IUPAC Name: 5-fluoro-2-(methylsulfanyl)pyrimidine CAS Number: 6090-37-5 Molecular

Formula: $C_5H_5FN_2S$ Molecular Weight: 144.17 g/mol [\[1\]](#)

The structure of **5-Fluoro-2-(methylthio)pyrimidine**, illustrated below, forms the basis for the interpretation of its spectroscopic data.

Caption: Molecular structure of **5-Fluoro-2-(methylthio)pyrimidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **5-Fluoro-2-(methylthio)pyrimidine**, 1H , ^{13}C , and ^{19}F NMR are all highly informative.

1H NMR Spectroscopy

Expected Data:

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~8.5	Doublet	2H	H-4, H-6
~2.6	Singlet	3H	S-CH ₃

Interpretation:

The pyrimidine ring protons, H-4 and H-6, are expected to be in the aromatic region, downfield due to the deshielding effect of the electronegative nitrogen atoms. The fluorine atom at the 5-position will cause a doublet splitting of the signals for H-4 and H-6. The methyl protons of the methylthio group are in a shielded environment and should appear as a singlet further upfield. The peak broadening in pyrimidine derivatives can sometimes occur due to the quadrupolar relaxation of the nitrogen atoms (^{14}N)[\[2\]](#).

Experimental Protocol:

- Sample Preparation: Dissolve 5-10 mg of **5-Fluoro-2-(methylthio)pyrimidine** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Pulse Program: Standard ¹H acquisition.
 - Number of Scans: 16-64 scans to achieve a good signal-to-noise ratio.
 - Relaxation Delay: 1-2 seconds.
 - Spectral Width: 0-12 ppm.
- Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Reference the spectrum to the residual solvent peak (e.g., CDCl₃ at 7.26 ppm).

¹³C NMR Spectroscopy

Expected Data:

Chemical Shift (δ) (ppm)	Assignment
~170	C-2
~157 (Doublet)	C-4, C-6
~155 (Doublet)	C-5
~14	S-CH ₃

Interpretation:

The carbon atoms of the pyrimidine ring will appear at the downfield end of the spectrum. The carbon directly attached to the fluorine atom (C-5) will exhibit a large one-bond carbon-fluorine coupling constant (¹JCF), resulting in a doublet. The adjacent carbons (C-4 and C-6) will show

a smaller two-bond coupling ($^2J_{CF}$). The C-2 carbon, attached to the sulfur and two nitrogen atoms, will also be significantly downfield. The methyl carbon of the methylthio group will be the most upfield signal.

Experimental Protocol:

- Sample Preparation: Use the same sample prepared for 1H NMR.
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer equipped with a broadband probe.
- Acquisition Parameters:
 - Pulse Program: Standard ^{13}C acquisition with proton decoupling.
 - Number of Scans: 512-2048 scans, as ^{13}C is a less sensitive nucleus.
 - Relaxation Delay: 2-5 seconds.
 - Spectral Width: 0-200 ppm.
- Processing: Apply Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the solvent peak (e.g., $CDCl_3$ at 77.16 ppm).

^{19}F NMR Spectroscopy

Expected Data:

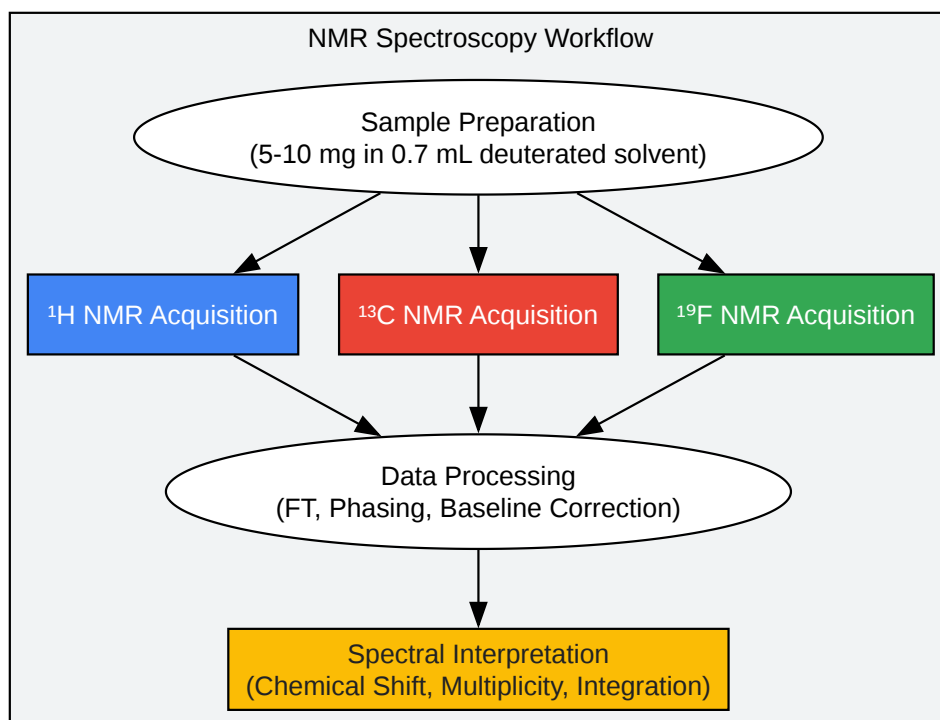
Chemical Shift (δ) (ppm)	Multiplicity
-120 to -150	Triplet

Interpretation:

^{19}F NMR is highly sensitive to the electronic environment of the fluorine atom[3]. The fluorine atom in **5-Fluoro-2-(methylthio)pyrimidine** is attached to an aromatic ring and is expected to have a chemical shift in the range of -120 to -150 ppm relative to $CFCl_3$. The signal should appear as a triplet due to coupling with the two adjacent protons (H-4 and H-6).

Experimental Protocol:

- Sample Preparation: Use the same sample prepared for ^1H NMR.
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer with a fluorine-capable probe.
- Acquisition Parameters:
 - Pulse Program: Standard ^{19}F acquisition.
 - Number of Scans: 16-64 scans.
 - Relaxation Delay: 1-2 seconds.
 - Spectral Width: A range appropriate for fluorinated aromatic compounds (e.g., -100 to -200 ppm).
- Processing: Apply Fourier transformation, phase correction, and baseline correction. Reference the spectrum to an external standard such as CFCl_3 (0 ppm).



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Caption: A generalized workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule.

Expected Data:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100-3000	Medium	Aromatic C-H stretch
2950-2850	Medium	Aliphatic C-H stretch (S-CH ₃)
1600-1550	Strong	C=N stretch (pyrimidine ring)
1500-1400	Strong	C=C stretch (pyrimidine ring)
1250-1000	Strong	C-F stretch
~700	Medium	C-S stretch

Interpretation:

The IR spectrum will be characterized by several key absorptions. The aromatic C-H stretching vibrations will appear just above 3000 cm⁻¹. The C=N and C=C stretching vibrations of the pyrimidine ring will give rise to strong bands in the 1600-1400 cm⁻¹ region. A strong absorption band corresponding to the C-F stretch is expected in the 1250-1000 cm⁻¹ range. The C-S stretching vibration will likely be observed at a lower wavenumber.

Experimental Protocol:

- Sample Preparation:
 - KBr Pellet: Mix a small amount of the solid sample with dry potassium bromide (KBr) powder and press into a transparent pellet.

- ATR: Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition Parameters:
 - Spectral Range: 4000-400 cm^{-1} .
 - Number of Scans: 16-32 scans.
 - Resolution: 4 cm^{-1} .
- Processing: Perform a background subtraction using a spectrum of the empty sample compartment (or the clean ATR crystal).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

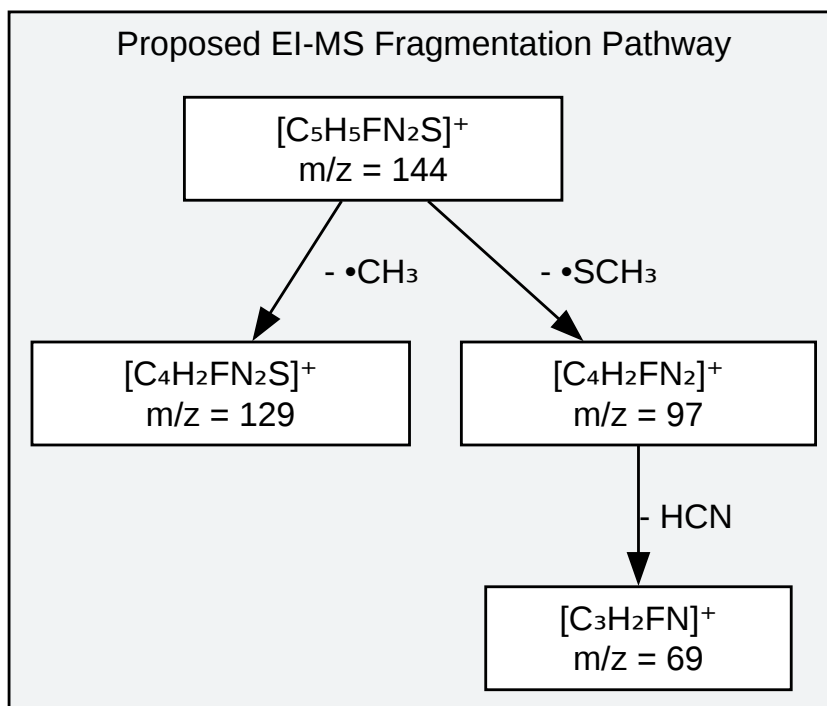
Expected Data (Electron Ionization - EI):

m/z	Proposed Fragment
144	$[\text{M}]^+$ (Molecular Ion)
129	$[\text{M} - \text{CH}_3]^+$
97	$[\text{M} - \text{SCH}_3]^+$
69	$[\text{C}_3\text{H}_2\text{FN}]^+$

Interpretation:

The electron ionization (EI) mass spectrum is expected to show a molecular ion peak at m/z 144, corresponding to the molecular weight of the compound. A key fragmentation pathway would be the loss of a methyl radical ($\bullet\text{CH}_3$) from the methylthio group to give a fragment at m/z 129. Another significant fragmentation would be the loss of the entire methylthio radical

($\bullet$ SCH₃) to yield a fragment at m/z 97. Further fragmentation of the pyrimidine ring can lead to smaller ions, such as the one observed at m/z 69[4][5].



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Sources

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